

Advanced Application Note: Handling and Storage of (2-Hydroxyethyl)tripropylammonium Chloride

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Compound of Interest

Compound Name:	(2-Hydroxyethyl)tripropylammonium chloride
CAS No.:	96311-53-4
Cat. No.:	B3059274

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Executive Summary & Technical Profile[1]

(2-Hydroxyethyl)tripropylammonium chloride (CAS: 96311-53-4), often abbreviated as

, is a quaternary ammonium salt distinguished by its asymmetry. Unlike its trimethyl analog (Choline Chloride), the steric bulk of the three propyl chains disrupts crystal lattice packing, frequently rendering it a Room Temperature Ionic Liquid (RTIL) or a low-melting hygroscopic solid.

Its primary utility lies in Deep Eutectic Solvents (DES), cellulose dissolution, and electrochemical applications. However, its efficacy is strictly governed by its water content. The presence of moisture does not merely dilute the compound; it fundamentally alters its physicochemical properties—specifically viscosity, conductivity, and electrochemical window—rendering experimental data irreproducible.

Physicochemical Profile[2][3][4][5][6][7]

Property	Description	Critical Implication
Physical State	Viscous liquid or waxy solid (Temp. dependent)	Phase changes often indicate water absorption.
Hygroscopicity	Extreme	Absorbs atmospheric moisture within seconds.
Thermal Stability	Stable < 120°C	Risk of Hofmann elimination or reverse Menschutkin reaction at high T.
Solubility	Water, Ethanol, Polar Aprotic Solvents	Incompatible with non-polar solvents (Hexane, Toluene).
Anion Reactivity	Chloride ()	Potential precursor for HCl generation in acidic/moist environments; corrosive to 304SS.

Safety & Hazard Mitigation (HSE)

While generally less volatile than neutral organic solvents, this compound presents specific contact hazards.

- Skin/Eye Interaction: Classified as a Skin Irritant (H315) and Eye Irritant (H319).[1] The ionic nature allows it to disrupt cell membrane potentials, leading to irritation that may be delayed.
- Inhalation: Mist or dust (if solidified) causes respiratory irritation (H335).
- Thermal Decomposition: Upon heating >150°C, it may release Tripropylamine (toxic, fishy odor) and Chloroethanol or Hydrogen Chloride.

Emergency Response Protocol

- Skin Contact: Wash with copious water for 15 minutes. Do not use organic solvents (ethanol/DMSO) to wipe skin, as this may increase transdermal absorption.

- Spill Management: Do not use metal tools (corrosion risk). Adsorb with vermiculite or sand. Dispose of as halogenated organic waste.

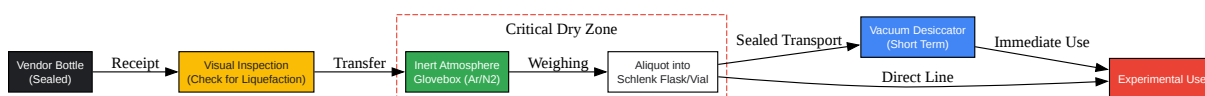
Storage Protocol: The "Dry Chain"

The integrity of **(2-Hydroxyethyl)tripropylammonium chloride** is entirely dependent on the exclusion of water. A "Dry Chain" of custody must be established from the moment the vendor seal is broken.

Storage Hierarchy

- Primary Storage (Long-Term): Glovebox under Argon (ppm).
- Secondary Storage (Working Aliquots): Vacuum Desiccator with active or Indicating Silica Gel.
- Forbidden Storage: Standard laboratory shelving, cold rooms (condensation risk upon opening), or near strong oxidizers.

Visualizing the Storage Workflow



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Figure 1: The "Dry Chain" workflow ensures the compound is never exposed to ambient humidity during transfer.

Handling & Preparation Protocols

Protocol A: Weighing and Transfer (Glovebox Method - Preferred)

Use this method for electrochemical studies or precise synthesis.

- **Equilibration:** Bring the container into the antechamber. Cycle vacuum/refill (Ar) at least 3 times.
- **Tools:** Use plastic or PTFE-coated spatulas. Avoid stainless steel 304, as the chloride ion can induce pitting corrosion if left in contact with moisture.
- **Weighing:** Weigh directly into the reaction vessel. Do not use weighing boats (transfer losses are high due to viscosity/stickiness).
- **Sealing:** Cap the reaction vessel (Septum/Schlenk cap) inside the glovebox before bringing it out.

Protocol B: Benchtop Handling (Schlenk Line Method)

Use this method if a glovebox is unavailable.

- **Purge:** Connect the receiving flask to a Schlenk line and flame-dry under vacuum; backfill with Argon.
- **Positive Pressure:** Open the source container only under a strong stream of inert gas (cone of Nitrogen).
- **Rapid Transfer:** Quickly transfer the required amount.
 - **Note:** If the compound has solidified into a hard cake, do not chip it with a metal chisel. Gently warm the container (40-50°C) to soften or liquefy it for pouring.
- **Drying (Crucial Step):** Once in the reaction flask, apply high vacuum (< 0.1 mbar) at 60°C for 4-6 hours to remove surface moisture absorbed during the brief transfer.

Quality Control & Self-Validation

You cannot assume the purity of a hygroscopic quaternary salt based on the label alone. You must validate the state of the material before critical use.

The Water Content Check (Karl Fischer)

The most common failure mode is "Wet Salt."

- Method: Coulometric Karl Fischer Titration.
- Solvent System: Methanol/Formamide (to ensure solubility).
- Acceptance Criteria:
 - Electrochemical Grade: < 50 ppm
 - Synthesis Grade: < 500 ppm

The Degradation Check (NMR)

Overheating or long-term storage can lead to degradation.

- Solvent:
or DMSO-
- Diagnostic Signals:
 - Look for a triplet at
ppm (terminal methyl of propyl group).
 - Red Flag: Appearance of sharp singlets or new multiplet patterns indicating free amine (Tripropylamine) or hydrolysis products.

- Stoichiometry Check: Integrate the

protons relative to the propyl

. A deviation implies loss of the hydroxyethyl arm or presence of impurities.

Viscosity as a Quick Indicator

Pure **(2-Hydroxyethyl)tripropylammonium chloride** is highly viscous.

- Test: Invert the vial.
- Observation: If the liquid flows like water or standard organic solvents, it has likely absorbed significant atmospheric moisture (>5 wt%). Redry immediately.

References

- PubChem. (n.d.). Ammonium, (2-hydroxyethyl)tripropyl-, chloride.[2][3] National Center for Biotechnology Information. Retrieved October 26, 2023, from [\[Link\]](#)
- Abbott, A. P., et al. (2004). Deep Eutectic Solvents formed between choline chloride and carboxylic acids. Journal of the American Chemical Society.
- Occupational Safety and Health Administration (OSHA). (n.d.). Hazard Communication Standard: Safety Data Sheets. United States Department of Labor. Retrieved from [\[Link\]](#)

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Sources

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. Ammonium, (2-hydroxyethyl)tripropyl-, chloride | C₁₁H₂₆ClNO | CID 57052 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [3. \(2-HYDROXYETHYL\)TRIPROPYLAMMONIUM CHLORIDE | 96311-53-4](#)
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